

A-Z Safety Data Sheet (SDS) Guide for Phenoxy-Dioxolane Intermediates

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Compound of Interest

Compound Name: 2-((2,3-Difluorophenoxy)methyl)-1,3-dioxolane

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A Technical Guide for Drug Discovery Scientists

Executive Summary

In the fast-paced environment of pharmaceutical research and development, novel chemical intermediates are synthesized daily. Among these, phenoxy-dioxolane derivatives are a critical structural motif in numerous developmental drug candidates. However, their novelty often means that comprehensive safety data is not readily available. This guide serves as an in-depth technical resource for researchers, chemists, and safety professionals on the systematic generation, interpretation, and management of a Safety Data Sheet (SDS) for phenoxy-dioxolane intermediates. Grounded in the principles of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this document provides not just the "what" but the "why" and "how" of SDS compilation, ensuring that laboratory safety and regulatory compliance are built into the discovery process from the ground up.

The Regulatory Imperative: Understanding the GHS Framework

The foundation of modern chemical safety communication is the Globally Harmonized System (GHS), an international standard managed by the United Nations.^[1] The GHS provides a unified and logical approach to defining and classifying chemical hazards and communicating this information on labels and in Safety Data Sheets.^{[1][2][3]} Regulatory bodies worldwide, including the U.S. Occupational Safety and Health Administration (OSHA) and the European Chemicals Agency (ECHA), have adopted the GHS framework.^{[4][5]} For any newly synthesized phenoxy-dioxolane intermediate intended for use or shipment, creating a GHS-compliant, 16-section SDS is a mandatory requirement.^{[4][6][7]}

The core objective of the SDS is to provide comprehensive information about a substance for the protection of human health and the environment.^{[3][8]} This document is not merely a formality but a critical tool for risk assessment and the implementation of safe handling procedures in the laboratory.

The 16-Section SDS: A Deep Dive for Phenoxy-Dioxolane Intermediates

The GHS mandates a standardized 16-section format for all SDSs, ensuring consistency and ease of use for a global audience.^{[4][6]} Below, we dissect each section, providing specific context and causality relevant to phenoxy-dioxolane intermediates.

Section 1: Identification

This section identifies the chemical and provides the supplier's contact information.^{[4][7]} For a novel research intermediate, precision is key.

- **Product Identifier:** Use the systematic IUPAC name (e.g., 2-(3-phenoxyphenyl)-1,3-dioxolane) and any internal laboratory codes.
- **Recommended Use:** Clearly state "For research and development use only."
- **Supplier Details:** List the name, address, and emergency contact number of the originating laboratory or company. This is critical for any downstream user who may have questions.

Section 2: Hazard(s) Identification

This is the most critical section for at-a-glance risk assessment. It includes the GHS classification, pictograms, signal word, and hazard/precautionary statements.[9]

- Classification: For a new molecule, this requires a thorough evaluation. Based on the dioxolane moiety, potential hazards include:
 - Flammability: Dioxolanes are often flammable liquids.[10]
 - Eye Irritation: A common hazard for many organic solvents and intermediates.[10]
 - Reproductive Toxicity: Some dioxolanes are suspected of damaging fertility or the unborn child.[11]
 - Acute Toxicity: While often low, this must be assessed.[12]
- Causality: The ether linkages and cyclic acetal structure of the dioxolane ring contribute to its solvent properties and potential for peroxide formation, while the phenoxy group can influence its toxicological profile.

Section 3: Composition/Information on Ingredients

For a pure intermediate, this section is straightforward, containing the chemical name, synonyms, and CAS number (if available).[7] For intermediates in a solution, all hazardous components must be listed with their concentration ranges.

Section 4: First-Aid Measures

This section provides immediate medical guidance.[7]

- Inhalation: Move the person to fresh air.
- Skin Contact: Remove contaminated clothing and rinse the skin with plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if possible.
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

Section 5: Fire-Fighting Measures

Given the flammability of many dioxolanes, this section is vital.[\[13\]](#)

- **Suitable Extinguishing Media:** Use dry chemical, CO₂, or alcohol-resistant foam. Water may be ineffective.[\[13\]](#)
- **Specific Hazards:** Vapors are often heavier than air and can travel to an ignition source. Hazardous combustion products include carbon monoxide and carbon dioxide.[\[10\]](#)

Section 6: Accidental Release Measures

This section outlines procedures for containment and cleanup.[\[7\]](#)

- **Personal Precautions:** Ensure adequate ventilation. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- **Containment:** Use inert absorbent material (e.g., vermiculite, sand) to contain the spill.

Section 7: Handling and Storage

This section provides guidance on safe practices to minimize exposure.[\[4\]](#)

- **Safe Handling:** Avoid breathing vapors. Wash hands thoroughly after handling.[\[12\]](#)
- **Storage:** Store in a cool, well-ventilated place away from heat, sparks, and open flames. A critical consideration for dioxolanes is their potential to form explosive peroxides upon exposure to air and light.[\[14\]](#)[\[15\]](#) Therefore, storage under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed, opaque container is a necessary precaution.

Section 8: Exposure Controls/Personal Protection

Here, exposure limits and required PPE are specified.[\[7\]](#)

- **Exposure Limits:** For novel intermediates, Occupational Exposure Limits (OELs) will not exist. A conservative approach is to handle the compound as highly hazardous until data suggests otherwise.
- **Engineering Controls:** Work should be conducted in a certified chemical fume hood.

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Safety glasses with side shields or goggles.
 - Skin Protection: Chemically resistant gloves (e.g., nitrile, neoprene) and a lab coat.
 - Respiratory Protection: Not typically required if work is performed in a fume hood.

Section 9: Physical and Chemical Properties

This section contains the core physicochemical data that informs hazard assessment. Much of this data must be experimentally determined or reliably estimated.

Property	Typical Value Range for Phenoxy-Dioxolanes	Data Source
Appearance	Colorless to pale yellow liquid	Visual Inspection
Odor	Faint, ether-like	Olfactory Test (use caution)
Boiling Point	> 200 °C (estimated)	Experimental (e.g., distillation) or computational
Flash Point	Variable, often > 100 °C	Experimental (Closed-cup method)
Vapor Pressure	Low (estimated)	Computational (e.g., ACD/Labs)
Solubility in Water	Low to negligible	Experimental (shake-flask method)
Auto-ignition Temp.	Not Determined	N/A for R&D scale
Molecular Formula	e.g., C ₁₅ H ₁₄ O ₃	Elemental Analysis / HRMS
Molecular Weight	e.g., 242.27 g/mol [16]	Mass Spectrometry

Section 10: Stability and Reactivity

This section details the chemical stability and potential hazardous reactions.[11]

- Chemical Stability: Stable under recommended storage conditions.[11]
- Possibility of Hazardous Reactions: May form explosive peroxides upon prolonged exposure to air.[15] Reacts with strong oxidizing agents and strong acids.[13]
- Conditions to Avoid: Heat, flames, sparks, and exposure to air and light.[11]

Section 11: Toxicological Information

This is a data-intensive section that often requires experimental testing for a new chemical entity.

- Routes of Exposure: Inhalation, skin contact, eye contact, ingestion.
- Acute Toxicity: Data can be obtained from in vitro cytotoxicity assays or estimated using read-across from structurally similar compounds. For example, the oral LD50 for 1,3-dioxolane in rats is 3000 mg/kg.[10]
- Skin Corrosion/Irritation: This can be determined using validated in vitro methods like the Reconstructed Human Epidermis (RhE) test (OECD Test Guideline 431).[17][18][19]
- Serious Eye Damage/Irritation: Assessed via methods like the Bovine Corneal Opacity and Permeability (BCOP) test (OECD TG 437).
- Germ Cell Mutagenicity: Initial screening can be done with an in vitro bacterial reverse mutation assay (Ames test, OECD TG 471).
- Reproductive Toxicity: This is a key concern for the dioxolane class.[11] While full studies are complex, computational toxicology models (e.g., DART) can provide initial alerts.

Sections 12-15: Ecological, Disposal, Transport, and Regulatory Information

While OSHA does not enforce the content of these sections, they are required for GHS compliance and are critical for environmental stewardship and shipping.[4][7]

- Section 12 (Ecological Information): Ecotoxicity data (e.g., toxicity to daphnia, algae) is usually not available for early-stage intermediates but should be noted as "No data

available."

- Section 13 (Disposal Considerations): Dispose of in accordance with local, state, and federal regulations. This typically involves incineration by a licensed hazardous waste disposal company.
- Section 14 (Transport Information): Classification for transport (e.g., UN number, proper shipping name) depends on the final hazard classification, particularly flammability.
- Section 15 (Regulatory Information): Note that the substance may be subject to regulations like the Toxic Substances Control Act (TSCA) in the US.

Section 16: Other Information

This section includes the date of preparation or last revision.^[7] This is crucial for version control as new data becomes available.

Generating Core Data: Essential Experimental Protocols

An SDS is only as reliable as the data it contains. For novel intermediates, certain key experimental data must be generated.

Protocol 1: Flash Point Determination (Pensky-Martens Closed-Cup Method)

Causality: The flash point is the lowest temperature at which a liquid can form an ignitable mixture in the air. This data is fundamental to classifying a substance's flammability hazard (GHS Category 1-4). The closed-cup method is preferred as it contains vapors, generally yielding a lower, more conservative flash point value, which is appropriate for safety assessment.^{[20][21]}

Methodology (Summarized from ASTM D93):^[22]

- Apparatus: A Pensky-Martens closed-cup tester is used.

- **Sample Preparation:** Place approximately 75 mL of the phenoxy-dioxolane intermediate into the test cup.
- **Heating:** Heat the sample at a slow, constant rate while continuously stirring.
- **Ignition Test:** At prescribed temperature intervals, apply an ignition source (a small flame) through an opening in the cup lid.
- **Endpoint:** The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the liquid to ignite with a distinct flash.[\[22\]](#)

Protocol 2: In Vitro Skin Corrosion/Irritation Assessment (RhE Method)

Causality: To avoid animal testing, in vitro methods are the standard for assessing skin effects. The Reconstructed Human Epidermis (RhE) model mimics the barrier properties of human skin. Chemical-induced cytotoxicity in this model is a reliable predictor of skin corrosion or irritation potential in vivo.[\[17\]](#)

Methodology (Summarized from OECD TG 431/439):[\[17\]](#)[\[23\]](#)

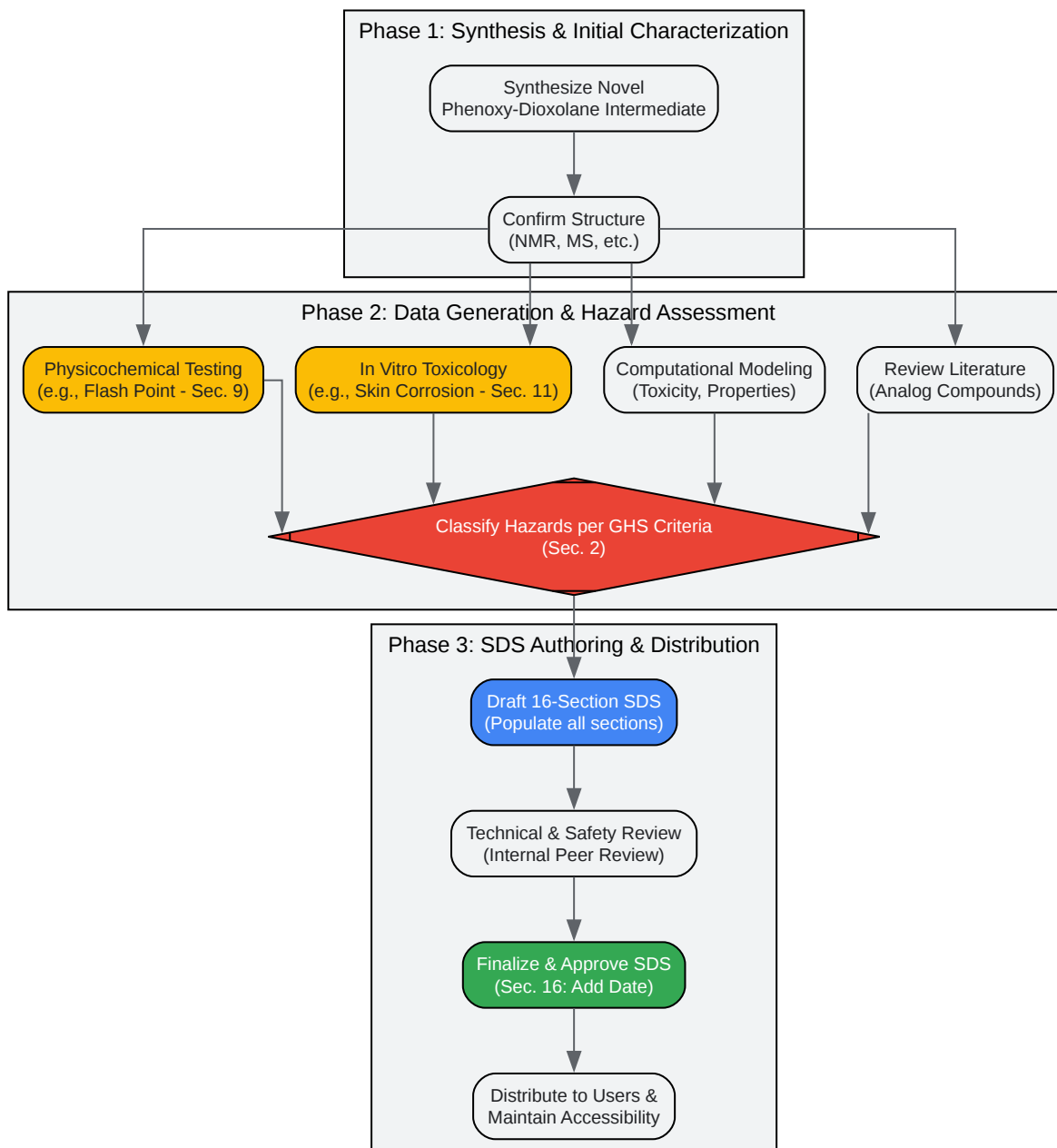
- **Apparatus:** Commercially available RhE tissue models (e.g., EpiDerm™, SkinEthic™).
- **Dosing:** Apply a small, defined amount of the test chemical directly to the surface of the tissue.
- **Exposure:** Incubate for specific time points (e.g., 3 minutes and 1 hour for corrosion; 15-60 minutes for irritation).
- **Viability Assay:** After exposure, wash the tissue and incubate it with MTT reagent. Viable cells convert the yellow MTT into a purple formazan salt.
- **Endpoint:** The amount of formazan is quantified by measuring its absorbance. Cell viability is expressed as a percentage relative to negative controls. Specific viability thresholds are used to classify the chemical as corrosive, irritant, or non-irritant.

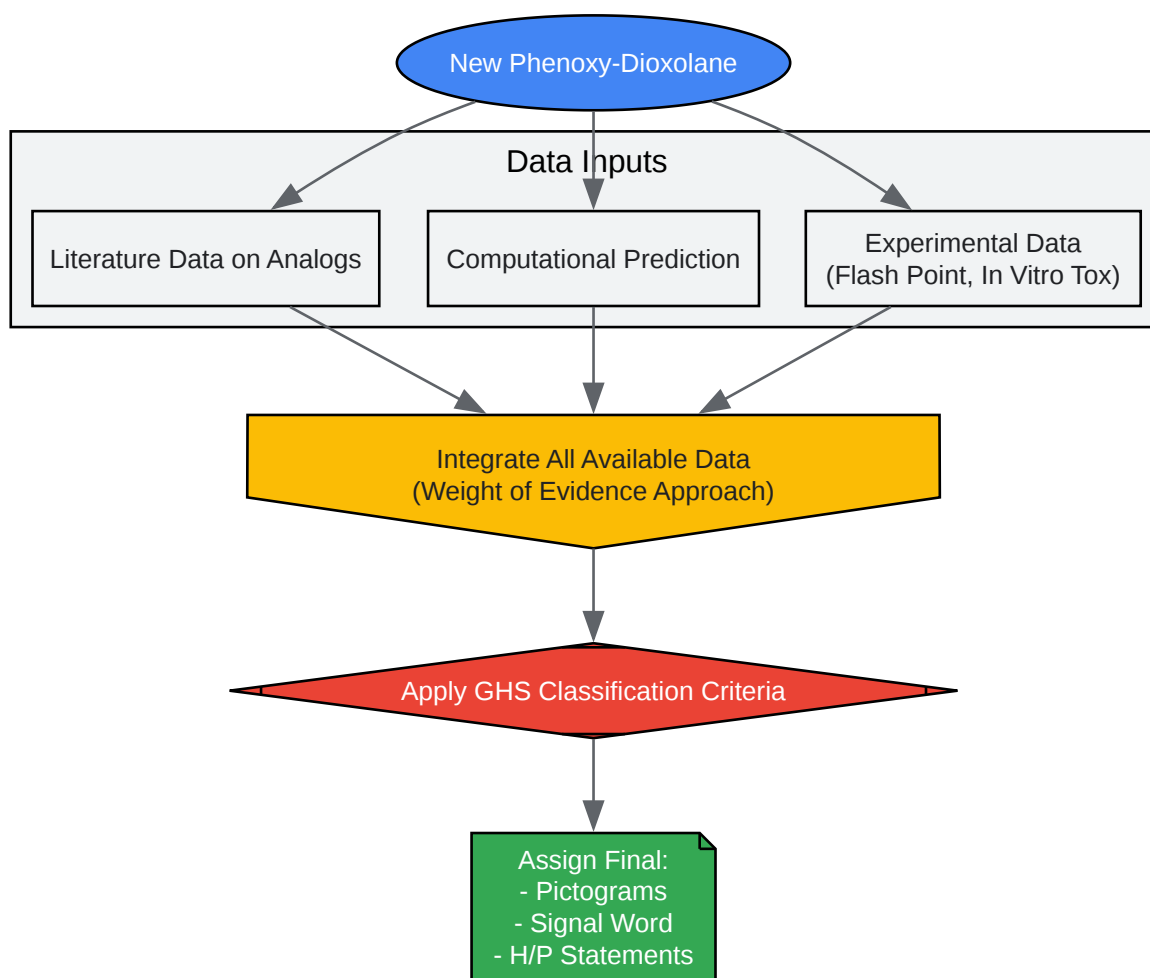
Visualization of the SDS Workflow and Hazard Logic

Visual aids are essential for understanding complex scientific workflows and decision-making processes.

SDS Generation Workflow

The following diagram illustrates the logical flow from the synthesis of a new phenoxy-dioxolane intermediate to the finalization of its SDS.





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Caption: Decision tree for GHS hazard classification of a new substance.

Conclusion: Fostering a Culture of Safety

The Safety Data Sheet is more than a regulatory document; it is the cornerstone of safe laboratory practice. For novel intermediates like those in the phenoxy-dioxolane class, a proactively and rigorously compiled SDS is an indispensable tool. It demonstrates a commitment to the well-being of researchers and the environment. By integrating data generation, expert analysis, and clear communication, drug development professionals can ensure that scientific innovation and safety advance hand-in-hand.

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